

High-Purity Synthesis of (S)-Fmoc- β^2 -Homophenylalanine: A Practical Guide

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Compound of Interest

Compound Name: (S)-Fmoc- β^2 -homophenylalanine

Cat. No.: B1165833

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Executive Summary & Strategic Rationale

Target Molecule: (S)-Fmoc- β^2 -homophenylalanine (Fmoc- β^2 -hPhe) CAS: Non-standard (Variable by specific isomer/salt) Application: Peptidomimetics,

-peptide foldamers (12/10-helix formation), protease-resistant therapeutic scaffolds.

In the landscape of non-proteinogenic amino acids, [ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">](#)

-amino acids represent a cornerstone of modern peptidomimetics.^[1] While

-amino acids (side chain on the

-carbon) are easily accessed via Arndt-Eistert homologation of natural

-amino acids,

-amino acids (side chain on the

-carbon) present a significantly higher synthetic challenge.

The difficulty lies in the construction of the chiral center. Unlike

- residues, where the chirality is inherited from the natural amino acid pool, the chiral center in
- residues is generated de novo at the
- position. This position is chemically labile; the acidic
- proton increases the risk of racemization during synthesis and handling.

This guide details the Evans Chiral Auxiliary route.[2] While organocatalytic Mannich reactions (Gellman method) exist, the Evans approach remains the most robust, self-validating protocol for producing high-enantiopurity building blocks in a standard medicinal chemistry setting without requiring specialized catalyst screening.

Retrosynthetic Analysis

The synthesis relies on the diastereoselective alkylation of a chiral enolate. We disconnect the C2-C3 bond (relative to the carbonyl) or the C2-N bond. The most reliable disconnection for

-substitution involves installing the aminomethyl equivalent onto a hydrocinnamic acid scaffold.

Key Disconnection: (S)-Fmoc- β^2 -hPhe

(S)-2-benzyl-3-aminopropionic acid

(S)-2-benzyl-3-hydroxypropionic acid precursor

Hydrocinnamic acid + (S)-Evans Auxiliary.



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Figure 1: Retrosynthetic logic flow from target building block to commodity starting materials.

Detailed Synthetic Protocol

Phase 1: Scaffold Construction

Objective: Attachment of the hydrocinnamic acid side chain to the chiral auxiliary.

- Reagents: Hydrocinnamic acid (1.0 eq), Pivaloyl chloride (1.1 eq), (1.2 eq), (S)-4-benzyl-2-oxazolidinone (1.0 eq), (0.1 eq).
- Procedure:
 - Dissolve hydrocinnamic acid in dry THF at -78°C.
 - Add followed by pivaloyl chloride to form the mixed anhydride. Stir for 15 min at 0°C.
 - In a separate flask, deprotonate the (S)-oxazolidinone with n-BuLi at -78°C in THF.
 - Cannulate the lithiated auxiliary into the mixed anhydride solution at -78°C.
 - Warm to RT and stir overnight.
- Validation:

H NMR should show the characteristic doublet of the oxazolidinone ring protons and the disappearance of the carboxylic acid peak.

Phase 2: Diastereoselective -Hydroxymethylation

Objective: Installation of the hydroxymethyl group (precursor to the amine) with high stereocontrol. This is the critical stereodefining step.

- Mechanism: The Titanium () enolate of the N-acyloxazolidinone reacts with the formaldehyde source (s-trioxane). The bulky benzyl group on the auxiliary blocks one face, forcing the electrophile to attack from the opposite side, establishing the (S)-configuration at the -carbon.

Protocol:

- Reagents: N-Hydrocinnamoyl-oxazolidinone (1.0 eq),
(1.1 eq), DIPEA (1.2 eq), s-Trioxane (1.2 eq),
(additional 1.0 eq for activation).
- Solvent: Anhydrous
(DCM).
- Steps:
 - Cool the solution of N-acyloxazolidinone in DCM to 0°C.
 - Add
(1.1 eq) dropwise (yellow/orange suspension forms).
 - Add DIPEA dropwise. Stir for 30-60 mins to form the titanium enolate (deep red/dark color).
 - Add s-Trioxane (dissolved in minimal DCM) followed by the second portion of
.
 - Stir at 0°C for 2-4 hours. Monitor by TLC (product is more polar).
 - Quench: Carefully add saturated
.
- Purification: Flash chromatography (EtOAc/Hexanes).
- Checkpoint: This intermediate is the "Aldol" adduct. Verify diastereomeric ratio (dr) via HPLC; typically >95:5.

Phase 3: Functional Group Interchange (OH)

Objective: Convert the alcohol to an azide with inversion of configuration? No. The alcohol is on the

-carbon relative to the auxiliary, but the chiral center is the
-carbon. The reaction occurs at the primary alcohol (
). Therefore, no stereochemical erosion occurs during this displacement.

Protocol (Mitsunobu):

- Reagents:

-Hydroxymethyl intermediate,

, DIAD (Diisopropyl azodicarboxylate), DPPA (Diphenylphosphoryl azide).
- Conditions: THF, 0°C to RT.
- Note: Alternatively, convert OH to O-Mesyl (MsCl, Pyridine) and displace with

in DMF at 50°C. The Mesyl route is often cleaner for scale-up.

Phase 4: Auxiliary Removal & Reduction

Objective: Liberate the free acid without epimerizing the

-center.

Critical Warning: Standard basic hydrolysis (LiOH/MeOH) is dangerous here. The product has an acidic

-proton adjacent to the carbonyl and the benzyl side chain. Strong base will cause racemization.

Recommended Method (LiOOH Hydrolysis):

- Dissolve the azide-intermediate in THF/Water (3:1).
- Cool to 0°C. Add

(30%, 4 eq) followed by

(2 eq).

- Stir at 0°C. The oxazolidinone is cleaved; the peracid intermediate is more reactive than the hydroxide, allowing cleavage at lower pH/temperature than standard saponification.
- Quench with [ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">](#)

(to destroy peroxide). Remove THF. Extract auxiliary with DCM. Acidify aqueous layer and extract the Azido-Acid.

Reduction (Staudinger or Hydrogenation):

- Hydrogenation:

 , Pd/C (10%) in MeOH. This reduces the

 to

 cleanly.
- Result: (S)-2-benzyl-3-aminopropionic acid (crude).

Phase 5: Fmoc Protection

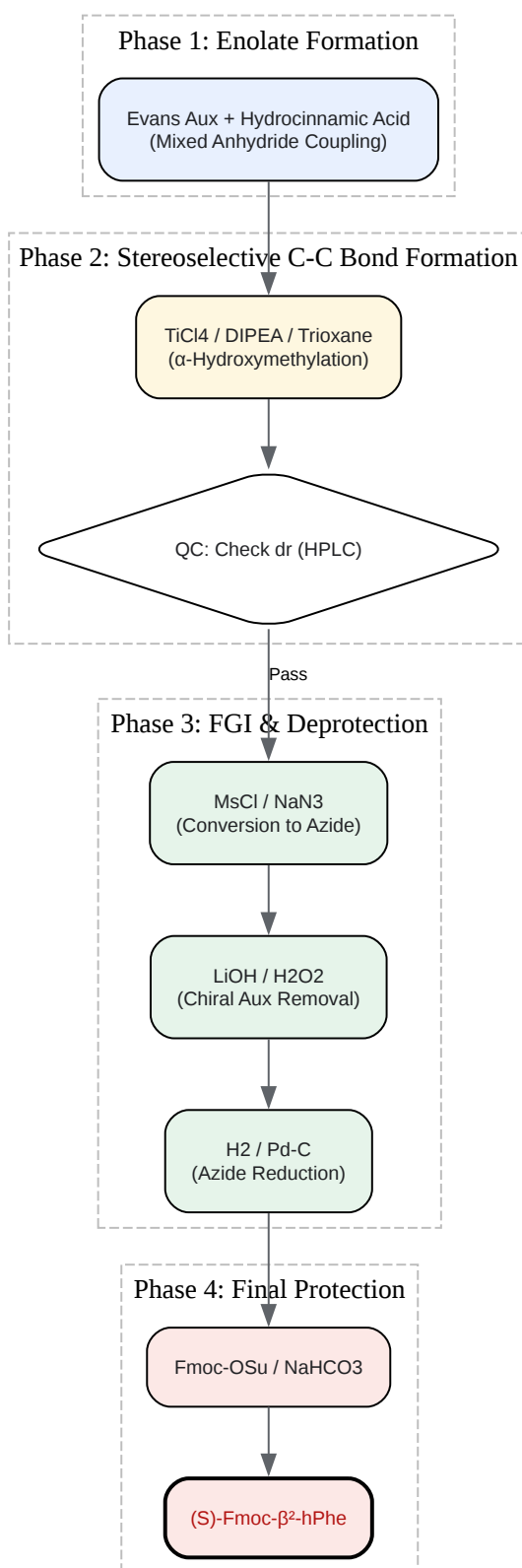
- Reagents: Fmoc-OSu (N-(9-Fluorenylmethoxycarbonyloxy)succinimide),

 .
- Solvent: Water/Dioxane (1:1).
- Procedure:
 - Suspend the amino acid in Water/Dioxane.
 - Add

 (2.5 eq).
 - Add Fmoc-OSu (1.1 eq).
 - Stir at RT for 4-12 hours.

- Workup: Acidify with 1N HCl (cold) to pH 2. Extract with EtOAc.
- Purification: Recrystallization from EtOAc/Hexane is preferred over column chromatography to ensure removal of Fmoc-byproducts.

Visual Workflow



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Figure 2: Step-by-step experimental workflow for the synthesis of (S)-Fmoc-β²-hPhe.

Technical Specifications & Quality Control

Physical Properties (Expected)

- Appearance: White powder.
- Molecular Weight: ~401.45 g/mol .
- Solubility: Soluble in DMF, DMSO, DCM; insoluble in water.

Analytical Checkpoints

Checkpoint	Method	Acceptance Criteria	Rationale
Intermediate 1 (Hydroxymethyl)	Chiral HPLC	dr > 98:2	The stereocenter is set here. Low dr cannot be corrected easily later.
Cleavage (Free Acid)	H NMR	No Aux Signals	Ensure complete removal of Evans auxiliary (signals at 4.0-4.5 ppm).
Final Product	HPLC (C18)	Purity > 98%	Fmoc-OSu byproducts (Fmoc-OH) must be removed.
Enantiopurity	Marfey's Analysis	er > 99:1	Derivatization with FDAA followed by LC-MS to confirm no racemization occurred during LiOOH hydrolysis.

Troubleshooting Guide

- Problem: Low yield during hydroxymethylation.
 - Solution: Ensure

is fresh and not yellow/fuming excessively before addition. Moisture kills the titanium enolate.

- Problem: Racemization observed in final product.
 - Solution: The hydrolysis step (Step 4) was likely too warm or too basic. Keep $T < 0^{\circ}\text{C}$ and strictly limit reaction time. Use

rather than

.
- Problem: Incomplete Azide Reduction.
 - Solution: Poisoning of Pd/C can occur if sulfur traces (from reagents) are present. Wash the intermediate thoroughly. Alternatively, use Staudinger reduction (

).

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